

Thiotropocin: A Technical Guide to the Sulfur-Containing Tropolone Antibiotic

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Compound of Interest

Compound Name: *Thiotropocin*

Cat. No.: *B1683134*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **thiotropocin**, a sulfur-containing 7-membered-ring antibiotic. It covers the compound's chemical properties, biosynthetic origins, mechanism of action, and antimicrobial activity. Detailed experimental protocols for key methodologies and visualizations of complex pathways are included to support further research and development.

Introduction and Chemical Properties

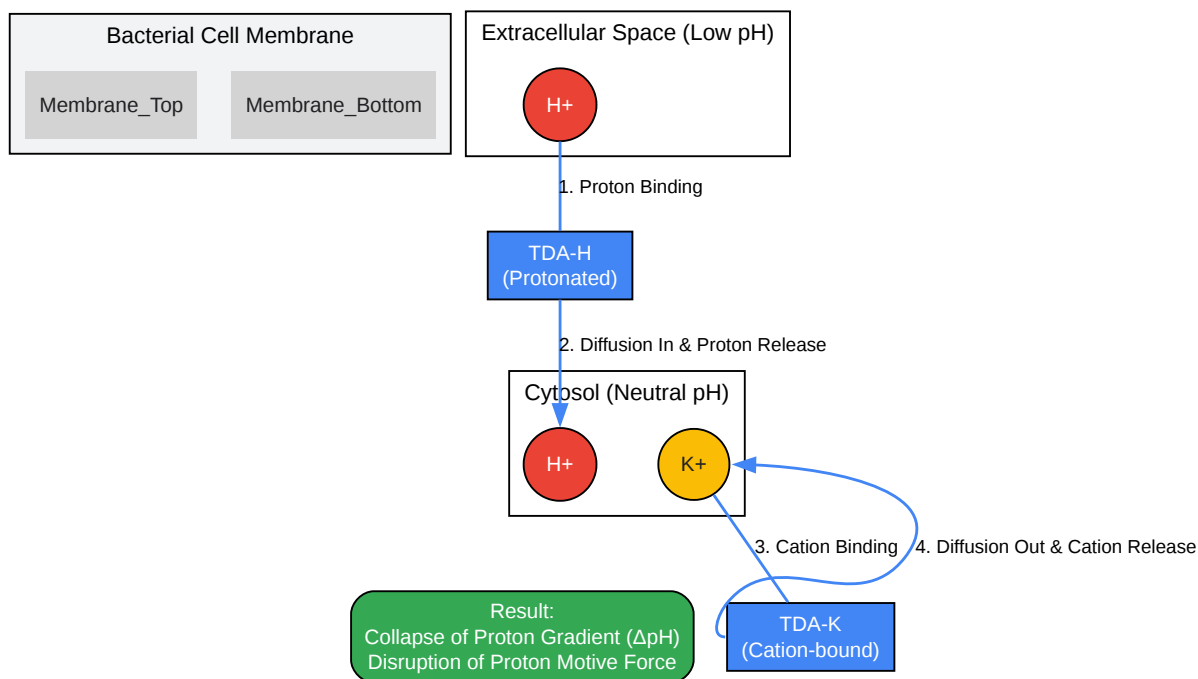
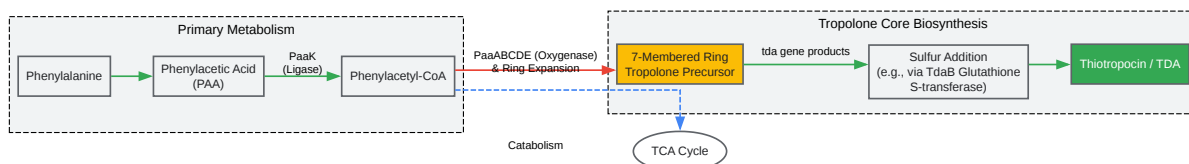
Thiotropocin is a natural antibiotic isolated from the culture broth of *Pseudomonas* sp. CB-104.[1] It presents as orange or yellowish-orange needles and possesses the molecular formula $C_8H_4O_3S_2$. [1] Structurally, it is a tropolone derivative, characterized by a seven-membered aromatic ring. [1][2] **Thiotropocin** is a known tautomer of tropodithietic acid (TDA), another well-studied antibiotic produced by marine bacteria such as *Phaeobacter inhibens*. [3] [4] TDA is considered the more stable of the two tautomeric forms. [3]

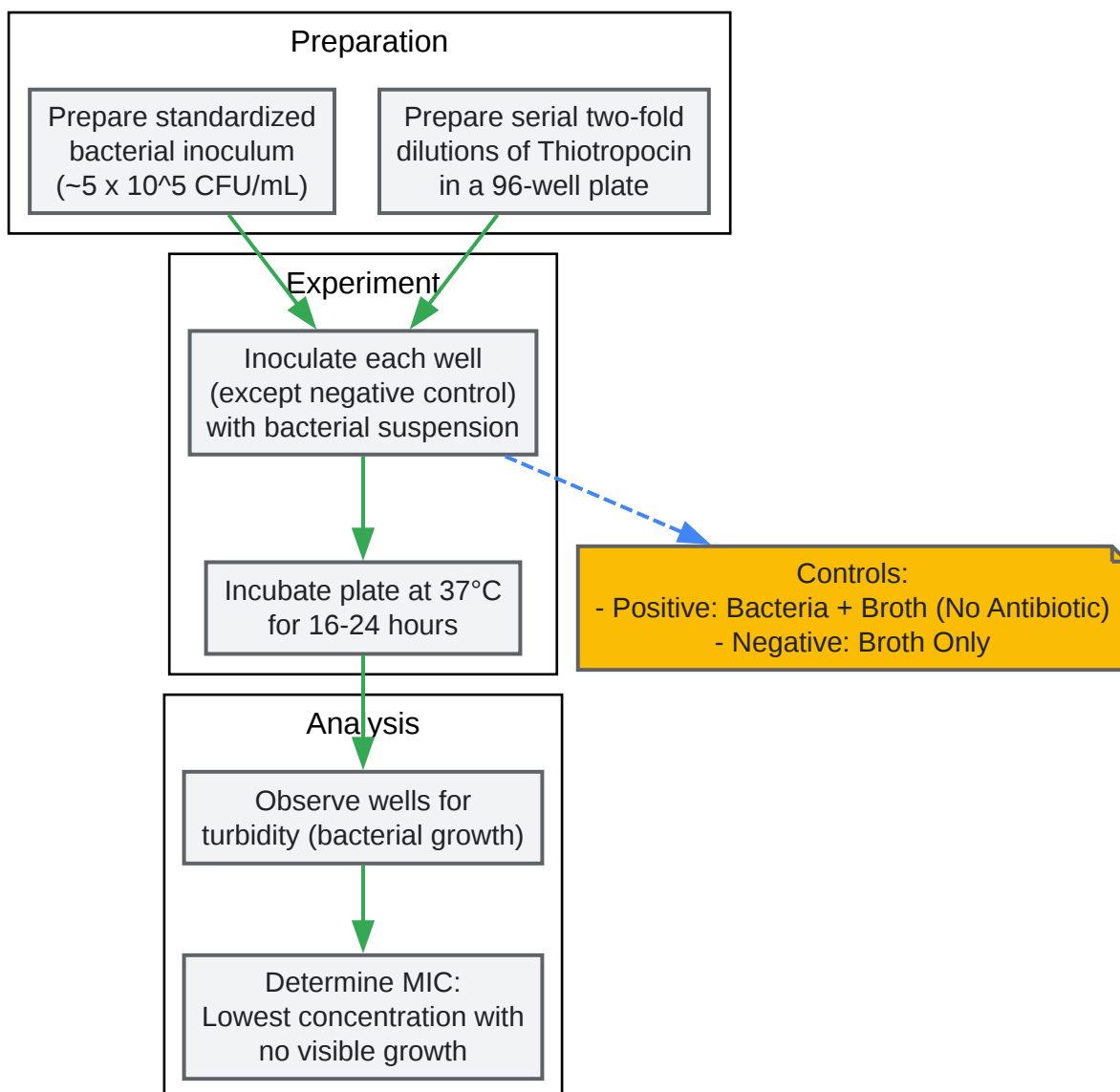
Table 1: Chemical and Physical Properties of **Thiotropocin**

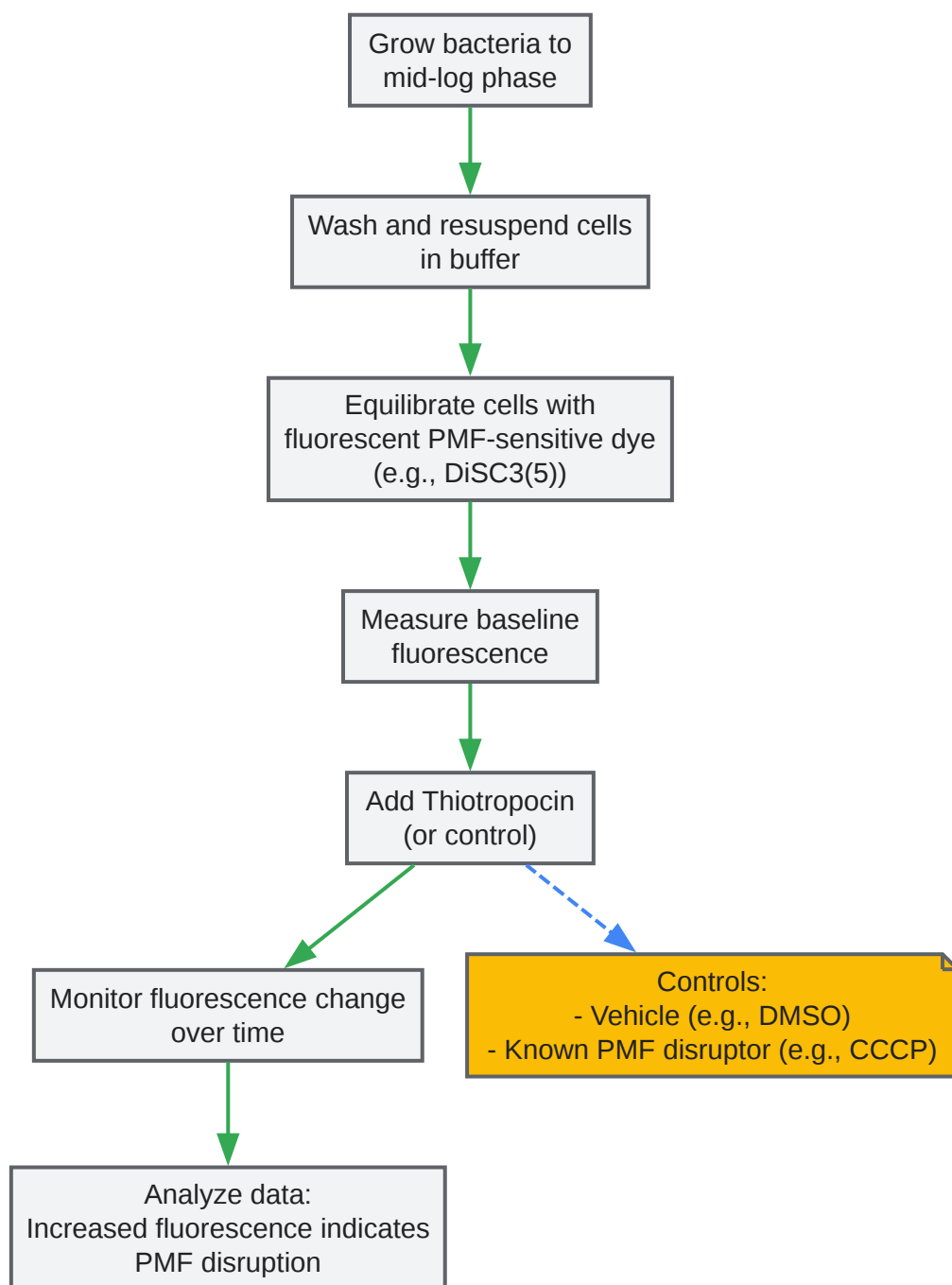
Property	Value	Reference
Molecular Formula	C ₈ H ₄ O ₃ S ₂	[1]
Appearance	Orange or yellowish-orange needles	[1]
Class	Sulfur-containing 7-membered-ring antibiotic; Tropolone derivative	[1]
Tautomerism	Exists in equilibrium with Tropodithietic Acid (TDA)	[3][4]
Producing Organism	Pseudomonas sp. CB-104	[1][4]

Biosynthesis Pathway

The biosynthesis of the seven-membered tropolone ring of **thiotropocin** and its tautomer, TDA, branches off from the central phenylacetic acid (PAA) catabolism pathway. Isotope feeding experiments have suggested that the pathway involves an oxidative ring expansion of phenylacetic acid. While the complete enzymatic cascade for **thiotropocin** in *Pseudomonas* sp. is not fully elucidated, studies on TDA biosynthesis in marine roseobacters provide a well-accepted model. The process begins with phenylalanine and proceeds through phenylacetyl-CoA, which is then modified by a series of enzymes encoded by the *tda* gene cluster to form the tropolone core, followed by the introduction of sulfur atoms.







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